

Technical Support Center: Z-Ala-His-OMe Solubility Optimization

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Compound of Interest

Compound Name: Z-Ala-his-ome

Cat. No.: B1277342

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Executive Summary: The "Hydrophobic Sandwich" Problem

Welcome to the technical support guide for **Z-Ala-His-OMe**. If you are experiencing precipitation, "crashing out" upon dilution, or inconsistent enzymatic kinetics, you are encountering a specific physicochemical barrier inherent to this molecule's design.

The Core Issue: **Z-Ala-His-OMe** is structurally designed to be a protease substrate, but its protecting groups create a solubility paradox.^[1]

- N-Terminus (Z-group): Highly lipophilic (hydrophobic).^[1]
- C-Terminus (OMe-group): Methyl ester removes the polar carboxyl charge, increasing hydrophobicity.^[1]
- The "Switch" (Histidine): The imidazole side chain is the only polar handle. Its solubility is entirely dependent on pH.^[1]

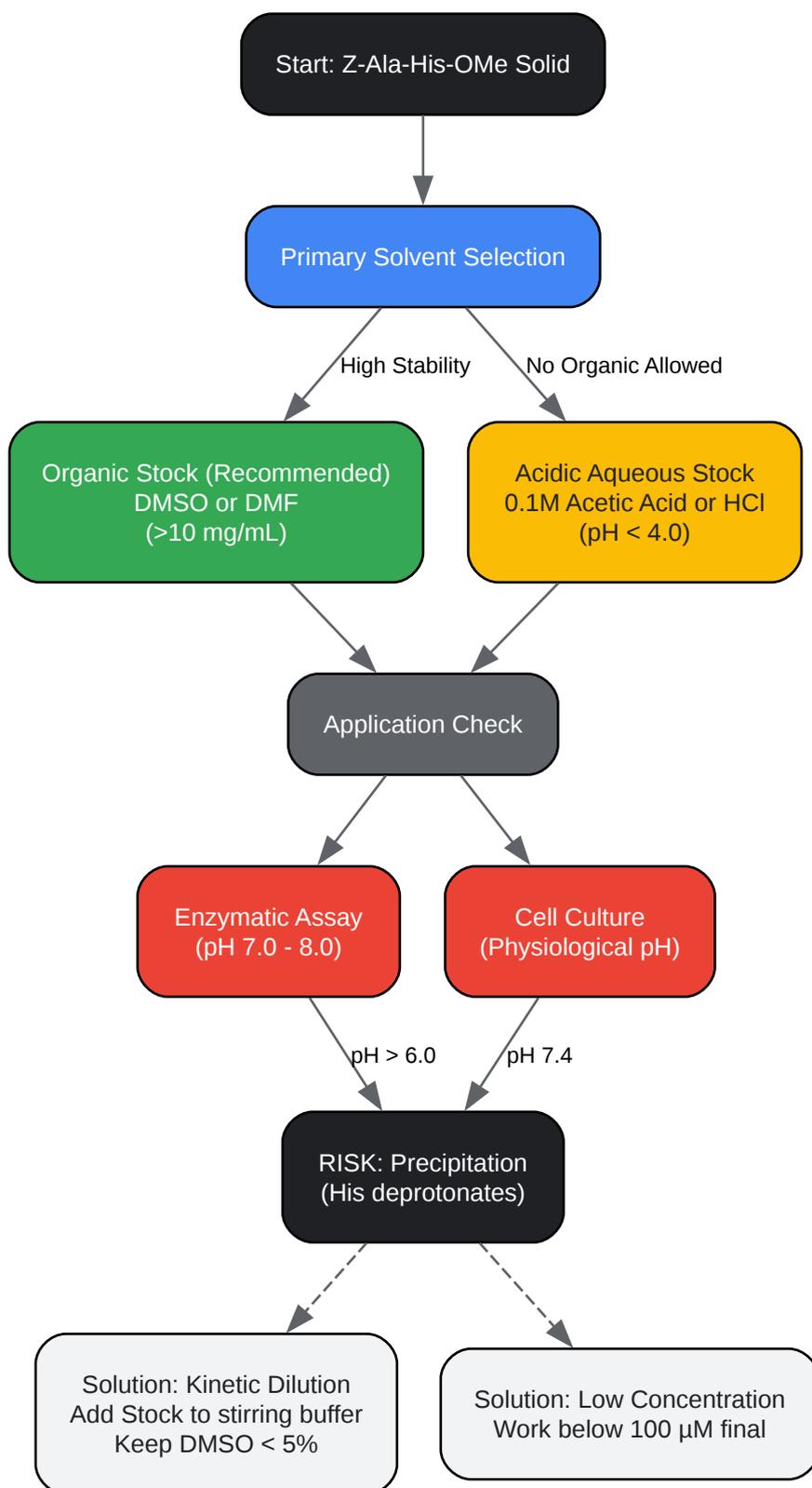
The Rule of Thumb:

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At pH < 6.0, the Histidine is protonated (charged/soluble). At pH > 6.0, the Histidine becomes neutral. The molecule effectively becomes a "grease ball" and precipitates in aqueous media.

Visualizing the Solubility Mechanism

The following diagram illustrates the critical decision points for solubilizing this peptide derivative based on your application needs.



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Figure 1: Solubility Decision Tree. The critical failure point occurs when transitioning from acidic/organic stocks to neutral assay buffers.

Master Protocols: Preparation & Storage

Protocol A: The "Gold Standard" Organic Stock (Recommended)

Use this method for long-term storage and maximum solubility.[1]

Reagents: High-grade DMSO (Dimethyl sulfoxide) or DMF (Dimethylformamide).[1] Anhydrous is preferred.[1]

- Weighing: Weigh the desired amount of **Z-Ala-His-OMe**.[1]
- Dissolution: Add DMSO to achieve a concentration of 10–20 mM (approx. 3.7–7.5 mg/mL). [1][2]
 - Note: Do not vortex vigorously, as this can shear peptides or introduce oxygen.[1] Sonicate briefly (10–15 seconds) if visible particles remain.[1]
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C.
 - Stability:[2][3][4][5] Stable for >6 months in DMSO at -20°C.

Protocol B: The Aqueous Transition (The Danger Zone)

This is where 90% of users fail. You must manage the transition from the DMSO stock to your aqueous buffer.

The Challenge: When you drop the DMSO stock into a pH 7.4 buffer, the Histidine deprotonates instantly, and the hydrophobic Z/OMe groups drive aggregation.

Correct Dilution Technique:

- Prepare Buffer: Have your assay buffer (e.g., PBS, Tris pH 7.[1]5) ready and stirring (magnetic stir bar) or ready for immediate mixing.

- Dropwise Addition: Add the DMSO stock slowly to the agitating buffer.
- Concentration Limit: Do not attempt to make a "working stock" (e.g., 1 mM) in water. Dilute directly to the final assay concentration (typically 10–100 μ M).
 - Why? At 100 μ M, the molecule is often below its critical aggregation concentration, even at neutral pH. At 1 mM, it will likely precipitate.[1]

Troubleshooting & FAQs

Q1: "I added water to my solid peptide, and it's just floating. Vortexing didn't help."

Diagnosis: You are fighting the Hydrophobic Effect.[1] Explanation: At the pH of pure water (approx. pH 5.5–7.0 depending on CO₂ absorption), the **Z-Ala-His-OMe** is likely near its isoelectric/neutral state.[1] The Z-group and Methyl Ester repel water.[1] Fix:

- Immediate: Add 0.1M Acetic Acid or 0.1% TFA dropwise.[1] The pH drop will protonate the Histidine (His-H⁺), pulling the molecule into solution.
- Prevention: Never add water first.[1] Dissolve in DMSO, then dilute.

Q2: "My enzyme assay requires pH 7.5. The peptide precipitates when I add it."

Diagnosis: Isoelectric precipitation.[1] Explanation: You have crossed the pK_a threshold (approx pH 6.0).[1] The Histidine lost its charge.[1] Workaround:

- Lower the Final Concentration: If you are at 500 μ M, try 100 μ M.
- Cosolvent: Ensure your final assay buffer contains 1–5% DMSO.[1] This helps solubilize the hydrophobic Z-group without typically denaturing enzymes (check your specific enzyme's tolerance).[1]
- Surfactants: Add a non-ionic detergent like Tween-20 (0.01%) or Triton X-100 to the buffer before adding the peptide.[1] This forms micelles around the hydrophobic Z-cap, keeping it in solution.[1]

Q3: "Can I use this peptide in cell culture?"

Diagnosis: Toxicity vs. Solubility.[1] Explanation: High DMSO is toxic to cells (>0.5% is usually the limit). Protocol:

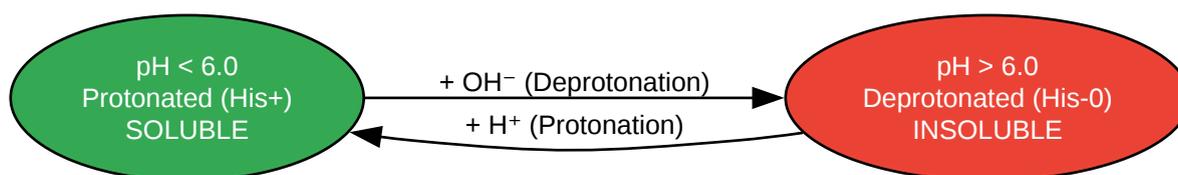
- Make a high-concentration stock in DMSO (e.g., 20 mM).[1]
- Dilute 1:1000 into the media to reach 20 μ M.
- Observation: Check under a microscope. If you see crystals, the peptide has precipitated and will not be bioavailable.
- Fix: If precipitation occurs, pre-complex the peptide with BSA (Bovine Serum Albumin).[1] Incubate the DMSO stock with a BSA solution first; the albumin binds the hydrophobic peptide and carries it into the media.

Data Summary: Solvent Compatibility Matrix

| Solvent System | Solubility Rating | Stability | Application Notes |
|------------------|----------------------|-----------|--|
| DMSO (100%) | ★★★★★ (Excellent) | High | Best for Stock Solutions.[1] Freeze at -20°C. |
| DMF (100%) | ★★★★★ (Excellent) | High | Alternative to DMSO. [1][6] |
| Methanol/Ethanol | ★★★★★ (Good) | Moderate | Good for chemical synthesis, less ideal for bio-assays (evaporation).[1] |
| Water (pH 7.0) | ★ (Poor) | Low | Avoid. High risk of precipitation.[1] |
| 0.1M Acetic Acid | ★★★★ (Good) | Moderate | Useful if organic solvents are strictly prohibited.[1] |
| PBS (pH 7.4) | ★ (Poor) | Low | Only soluble at very low concentrations (<100 μM).[1] |

Scientific Mechanism: The Histidine Switch

The solubility behavior is governed by the Henderson-Hasselbalch equation applied to the Histidine imidazole ring.



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Figure 2: The Histidine Protonation Switch.[1] The Z and OMe groups are permanently hydrophobic; the Histidine side chain is the only variable that can induce water solubility.

Why this matters: The Z-group (Benzyloxycarbonyl) is aromatic and bulky.[1] The OMe (Methyl ester) is non-polar.[1] The molecule relies entirely on the Histidine's positive charge to interact with water dipoles. Once that charge is removed (pH > 6.0), the hydrophobic forces dominate, leading to aggregation.

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